

N-Chloro-N-methoxybenzamide: Anomeric Amide & Nitrenium Precursor

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Compound of Interest

Compound Name: *N-Chloro-N-methoxybenzamide*

CAS No.: 112403-77-7

Cat. No.: B14318874

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Executive Summary

N-Chloro-N-methoxybenzamide (CAS: 112403-77-7) is a specialized organic reagent belonging to the class of anomeric amides.^[1] Unlike traditional amides which exhibit planar geometry and robust stability due to strong amide resonance (

), this compound features a pyramidal nitrogen atom and a highly reactive N-Cl bond.

This unique reactivity arises from the anomeric effect between the oxygen lone pair of the methoxy group and the antibonding orbital of the N-Cl bond (

). Consequently, **N-Chloro-N-methoxybenzamide** serves as a potent electrophilic aminating agent, a precursor for nitrenium ions, and a radical source in photoredox C-H activation. It is widely recognized in physical organic chemistry for challenging the classical amide resonance model and in synthetic chemistry for "hermaphroditic" reactivity.

Chemical Identity & Properties

Property	Data
CAS Number	112403-77-7
IUPAC Name	N-Chloro-N-methoxybenzamide
Synonyms	Benzamide, N-chloro-N-methoxy-; N-Methoxy-N-chlorobenzamide
Molecular Formula	<chem>CN(C)C(=O)Nc1ccccc1</chem>
Molecular Weight	185.61 g/mol
Physical State	Labile oil or low-melting solid (often prepared in situ or stored at -20°C)
Solubility	Soluble in , , MeCN, Benzene
Stability	Thermally unstable; prone to N-Cl homolysis and rearrangement. ^{[1][2]}
Key Structural Feature	Pyramidal Nitrogen (hybridized)

Synthesis & Preparation Protocol

The synthesis of **N-Chloro-N-methoxybenzamide** is typically achieved via the N-chlorination of N-methoxybenzamide (a hydroxamic acid ester). Due to the lability of the N-Cl bond, tert-butyl hypochlorite (t-BuOCl) is the preferred reagent over molecular chlorine to prevent over-chlorination or decomposition.

Protocol: N-Chlorination of N-Methoxybenzamide

Reagents:

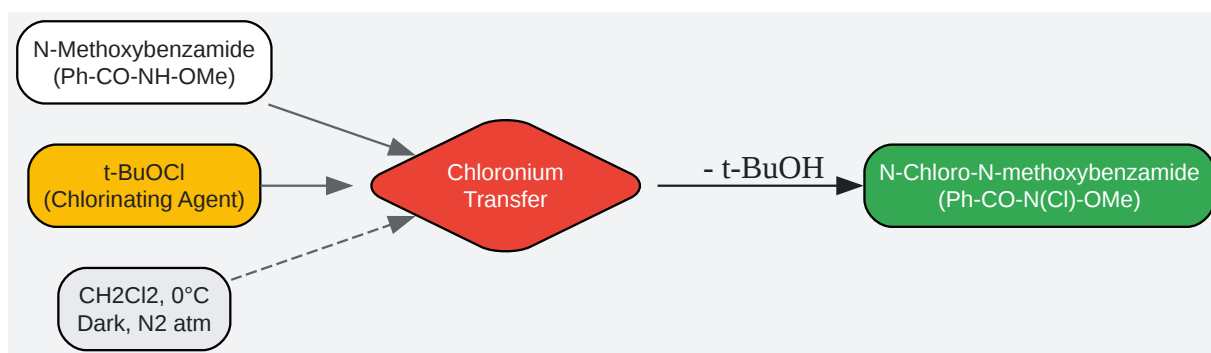
- N-Methoxybenzamide (1.0 equiv)

- tert-Butyl Hypochlorite (t-BuOCl) (1.1 equiv)
- Solvent: Dichloromethane () or Benzene (anhydrous)
- Base (Optional but recommended for stability): Sodium Bicarbonate () or Pyridine (catalytic)

Methodology:

- Dissolution: Dissolve N-methoxybenzamide in anhydrous under an inert atmosphere (or Ar). Cool the solution to 0 °C or -78 °C depending on scale (larger scales require lower temperatures to manage exotherm).
- Chlorination: Add t-BuOCl dropwise via syringe. Protect the reaction vessel from light to prevent premature radical homolysis.
- Reaction Monitoring: Stir at 0 °C for 1–2 hours. Monitor via TLC (silica gel) or NMR (shift of OMe signal).
- Workup:
 - If used in situ: The solution is used directly for subsequent steps (e.g., photoredox catalysis).
 - If isolation is required: Wash rapidly with ice-cold saturated , dry over , and concentrate under reduced pressure at < 20 °C.
- Storage: Store immediately at -20 °C in the dark.

Synthesis Workflow Diagram



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Caption: Electrophilic chlorination of N-methoxybenzamide using t-BuOCl to yield the anomeric amide.

Mechanistic Reactivity: The Anomeric Effect[2]

The defining feature of **N-Chloro-N-methoxybenzamide** is the anomeric effect operating at the nitrogen center.

Orbital Interaction ()

In typical amides, the nitrogen lone pair (

) donates into the carbonyl

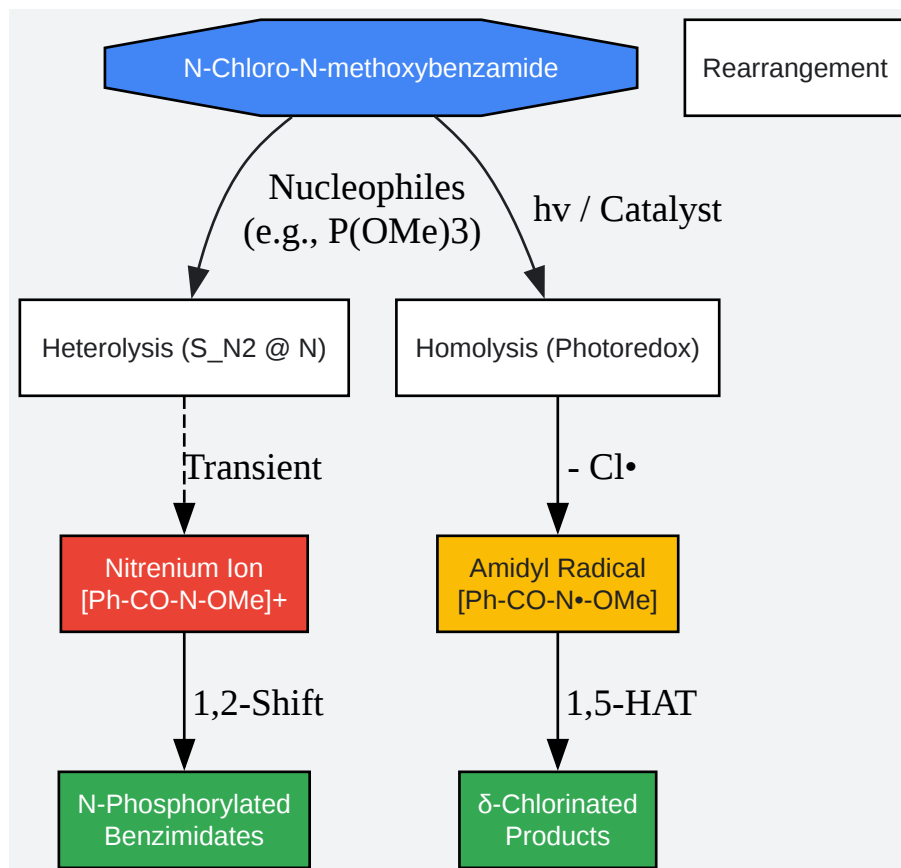
orbital, creating a planar, stable bond. In N-alkoxy-N-chloroamides:

- The electronegative chlorine and alkoxy groups compete for electron density.
- The oxygen lone pair () of the methoxy group donates electron density into the antibonding orbital of the N-Cl bond ().
- Consequences:
 - Pyramidal Nitrogen: The nitrogen atom adopts an

geometry to facilitate this orbital overlap.

- Weakened N-Cl Bond: The population of the antibonding orbital significantly weakens the N-Cl bond, making it highly susceptible to heterolysis (forming nitrenium ions) or homolysis (forming amidyl radicals).

Reactivity Pathways Diagram



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Caption: Divergent reactivity pathways: Nucleophilic attack leads to nitrenium ions; photolysis leads to radicals.

Applications in Drug Development & Synthesis[5][6]

Site-Selective C-H Chlorination

N-Chloro-N-methoxybenzamide acts as a radical precursor in photoredox catalysis. Upon irradiation (often with Ru or Ir catalysts), the weak N-Cl bond homolyzes to generate an amidyl

radical.

- Mechanism: The electrophilic amidyl radical engages in 1,5-Hydrogen Atom Transfer (HAT), abstracting a hydrogen from a remote alkyl chain. This is followed by chlorine transfer, resulting in site-selective C-H chlorination.
- Utility: Late-stage functionalization of aliphatic drug scaffolds.

Synthesis of N-Alkoxy-1-(dimethoxyphosphoryloxy)benzimidates

Reaction with trimethylphosphite (

) demonstrates the "hermaphroditic" nature. The phosphorus nucleophile attacks the nitrogen (acting as an electrophile), displacing chloride. This is followed by a rapid N-to-O migration of the phosphoryl group (the Glover rearrangement), yielding phosphorylated benzimidates.

- Reference: This transformation validates the reactivity at the nitrogen center, a rare mechanism in amide chemistry.

Mutagenicity Studies (Ames Test)

Due to its ability to generate nitrenium ions (DNA alkylating agents), this compound is used as a positive control or model system in studying the genotoxicity of amide metabolites. Drug developers must screen N-alkoxyamide motifs early to avoid mutagenic liabilities.

Safety & Handling

- Hazard: Mutagenic. N-Chloro-N-alkoxyamides are direct-acting mutagens (Ames positive) without metabolic activation. Handle in a dedicated fume hood with double gloving.
- Instability: Potentially explosive if heated or concentrated to dryness on a large scale. Always maintain in solution when possible.
- Incompatibility: Reacts violently with strong reducing agents and strong bases.

References

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